

Application Notes and Protocols for 3-Hydroxy-2,4,6-triiodobenzoic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of 3-Hydroxy-2,4,6-triiodobenzoic acid (CAS: 53279-72-4). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Product Information and Physical Properties

3-Hydroxy-2,4,6-triiodobenzoic acid is a halogenated benzoic acid derivative. Its physical and chemical properties are summarized below.



Property	Value	Reference
Molecular Formula	С7H3l3O3	[1][2]
Molecular Weight	515.81 g/mol	[1][2]
Appearance	Off-white to yellow or light brown solid/powder	[3][4]
Melting Point	211-215 °C	[5]
рКа	1.22 ± 0.10 (Predicted)	[5]
Boiling Point	389.2 ± 42.0 °C (Predicted)	[5]
Density	3.095 ± 0.06 g/cm ³ (Predicted)	[5]

Hazard Identification and Safety Precautions

3-Hydroxy-2,4,6-triiodobenzoic acid is classified as a hazardous substance. The primary hazards are summarized in the table below, along with recommended personal protective equipment (PPE).



Hazard Classification	GHS Hazard Statement	Recommended Personal Protective Equipment (PPE)
Acute Toxicity (Oral), Category 4	H302: Harmful if swallowed	Standard laboratory attire.
Skin Irritation, Category 2	H315: Causes skin irritation	Chemical-resistant gloves (e.g., nitrile), lab coat.
Serious Eye Damage, Category 1	H318: Causes serious eye damage	Safety glasses with side shields or chemical goggles. A face shield may be necessary for operations with a high risk of splashing.[6]
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation), Category 3	H335: May cause respiratory irritation	Use in a well-ventilated area or a chemical fume hood. For operations that may generate dust, a particulate filter respirator (EN 143) is recommended.[6]

Safety Summary:

- Harmful if swallowed.[1][3][6]
- Causes skin irritation.[1][3][6]
- Causes serious eye damage.[3][6]
- May cause respiratory irritation.[3][6]

Handling and Storage Protocols

This protocol outlines the standard procedure for handling 3-Hydroxy-2,4,6-triiodobenzoic acid in a laboratory setting.

Materials:



- 3-Hydroxy-2,4,6-triiodobenzoic acid solid
- Appropriate PPE (see table above)
- Chemical fume hood or well-ventilated area
- Spatula, weighing paper/boat
- Analytical balance
- Appropriate solvent and glassware for the intended experiment

Procedure:

- Preparation: Before handling the compound, ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Put on all required personal protective equipment, including a lab coat, safety goggles, and chemical-resistant gloves.[3][6]
- Weighing: To minimize dust generation, carefully weigh the desired amount of the solid compound using a spatula and a weighing boat on an analytical balance within the fume hood. Avoid creating dust clouds.[6]
- Dissolution (if applicable): If preparing a solution, add the weighed solid to the appropriate glassware containing the desired solvent. Cap the container and mix by swirling or using a magnetic stirrer until the solid is fully dissolved.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.[6][7] Remove and properly dispose of or decontaminate PPE as per institutional guidelines.[3]

Proper storage is essential to maintain the stability and integrity of 3-Hydroxy-2,4,6-triiodobenzoic acid.

Storage Conditions:

- Temperature: Store at room temperature.[5]
- Atmosphere: Store in an inert atmosphere if possible.[5]



- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][6][8]
- Light: The compound is light-sensitive; therefore, store it in a dark place, away from direct light.[5]
- Incompatibilities: Keep away from food, drink, and animal feedingstuffs.[6]

Storage Parameter	Recommendation
Temperature	Room temperature
Light	Keep in a dark place
Atmosphere	Inert atmosphere, tightly closed container in a dry, well-ventilated area
Incompatibilities	Keep away from foodstuffs

Emergency Procedures

In the event of exposure or a spill, follow these emergency protocols immediately.



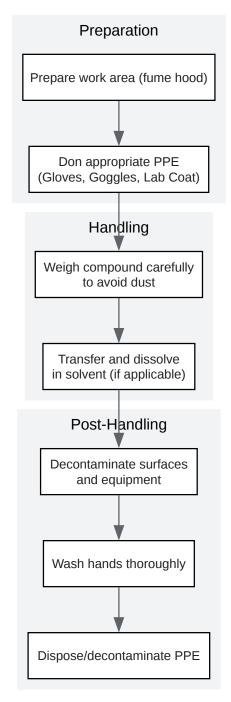
Incident	First Aid / Spill Response Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes, holding the eyelids apart. Immediately call a POISON CENTER or doctor. [3][6]
Skin Contact	Remove contaminated clothing. Rinse skin with plenty of water or shower. If skin irritation persists, seek medical attention.[3][6][7]
Inhalation	Move the person to fresh air. If breathing is difficult or stopped, provide artificial respiration and seek immediate medical assistance.[3][7]
Ingestion	Rinse the mouth with water (only if the person is conscious). Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [6][7]
Accidental Release	For non-emergency personnel, evacuate the area. For emergency responders, wear appropriate PPE, including respiratory protection.[6] Avoid dust formation.[3] Sweep up the spilled solid and place it in a suitable, closed container for disposal.[3] Ventilate the affected area.[6] Prevent the substance from entering drains, surface water, and groundwater.[6]

Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling and responding to incidents involving 3-Hydroxy-2,4,6-triiodobenzoic acid.



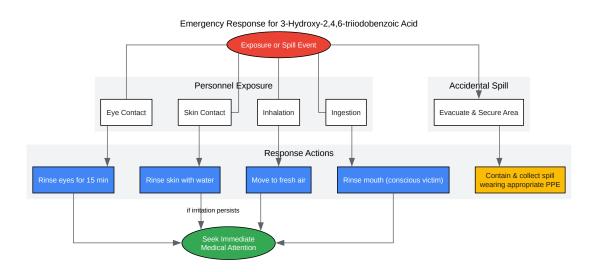
Safe Handling Workflow for 3-Hydroxy-2,4,6-triiodobenzoic Acid



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Caption: Safe Handling Workflow Diagram.





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Caption: Emergency Response Flowchart.

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